

In-Depth Technical Guide: 1-Boc-DL-pyroglutamic acid ethyl ester

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Compound of Interest

Compound Name: 1-Boc-DL-Pyroglutamic acid ethyl ester

Cat. No.: B492332

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This technical guide provides a comprehensive overview of **1-Boc-DL-pyroglutamic acid ethyl ester**, a key intermediate in pharmaceutical synthesis and chemical research. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

Core Chemical Properties

1-Boc-DL-pyroglutamic acid ethyl ester is a derivative of pyroglutamic acid protected by a tert-butoxycarbonyl (Boc) group. This protecting group strategy is fundamental in peptide synthesis and other organic transformations, preventing the secondary amine from participating in unwanted side reactions. The ethyl ester functionality provides a site for further chemical modification.

Quantitative Data Summary

The following table summarizes the key quantitative data for **1-Boc-DL-pyroglutamic acid ethyl ester** and its common stereoisomers.

Property	Value	Notes
Molecular Weight	257.28 g/mol [1] [2] [3] [4]	Commercially available
Molecular Formula	C ₁₂ H ₁₉ NO ₅ [1] [2] [3] [4]	
Physical Form	Liquid or oil [5]	
Purity	Typically ≥96%	
Storage Temperature	Room temperature, sealed in dry conditions [2]	
Boiling Point (D-isomer)	375°C at 760 mmHg	
Melting Point (D-isomer)	54.0 to 58.0 °C [6]	
Density (D-isomer)	1.2 ± 0.1 g/cm ³ [6]	

Synthesis Protocol

The synthesis of 1-Boc-pyroglutamic acid ethyl ester is typically achieved through the N-acylation of the corresponding pyroglutamic acid ethyl ester with di-tert-butyl dicarbonate (Boc₂O). This reaction is a standard method for introducing the Boc protecting group onto an amine.

Experimental Protocol: Synthesis of Ethyl Boc-D-pyroglutamate

This protocol describes the synthesis of the D-enantiomer, a common chiral building block.

Materials:

- Ethyl (S)-5-oxopyrrolidine-2-carboxylate
- Di-tert-butyl dicarbonate (Boc₂O)
- Acetonitrile (ACN)
- 4-Dimethylaminopyridine (DMAP) - Catalyst

- Ethyl acetate
- Hexane

Procedure:

- To a solution of ethyl (S)-5-oxopyrrolidine-2-carboxylate (1 equivalent) in acetonitrile, add di-tert-butyl dicarbonate (1.1 equivalents) and a catalytic amount of 4-dimethylaminopyridine (0.01 equivalents) at 0°C.[5]
- Allow the reaction mixture to warm to room temperature and stir overnight.[5]
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the starting material is consumed, concentrate the reaction mixture under reduced pressure to remove the solvent.[5]
- Purify the resulting residue by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexane (e.g., 30% ethyl acetate/hexane) as the eluent.[5]
- Combine the fractions containing the desired product and concentrate under vacuum to yield ethyl Boc-D-pyroglutamate as an oil.[5]

Key Applications in Research and Development

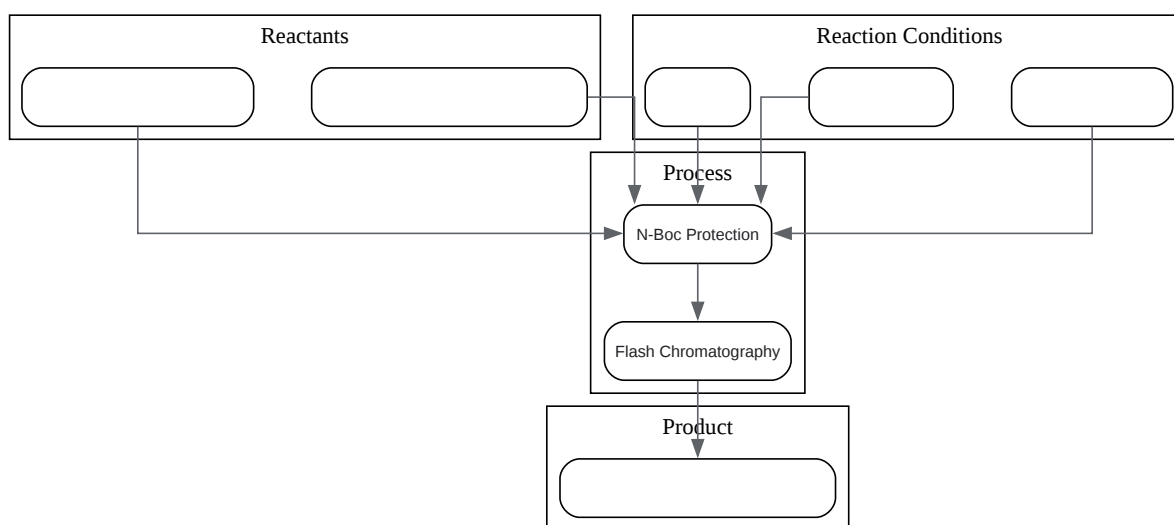
1-Boc-DL-pyroglutamic acid ethyl ester serves as a versatile building block in organic synthesis, particularly in the development of novel pharmaceuticals.

- **Pharmaceutical Intermediate:** It is a crucial intermediate in the synthesis of more complex molecules.[5][7] Its protected amine and reactive ester group allow for sequential chemical modifications.
- **Chiral Building Block:** The enantiomerically pure forms (D- and L-isomers) are valuable chiral building blocks for the stereoselective synthesis of target molecules, including amides, sulfoxides, and piperidines.[8]
- **Peptide Synthesis:** As a protected amino acid derivative, it can be incorporated into peptide chains. The pyroglutamate moiety is found in various biologically active peptides.

Visualized Workflows and Pathways

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of 1-Boc-pyroglutamic acid ethyl ester.

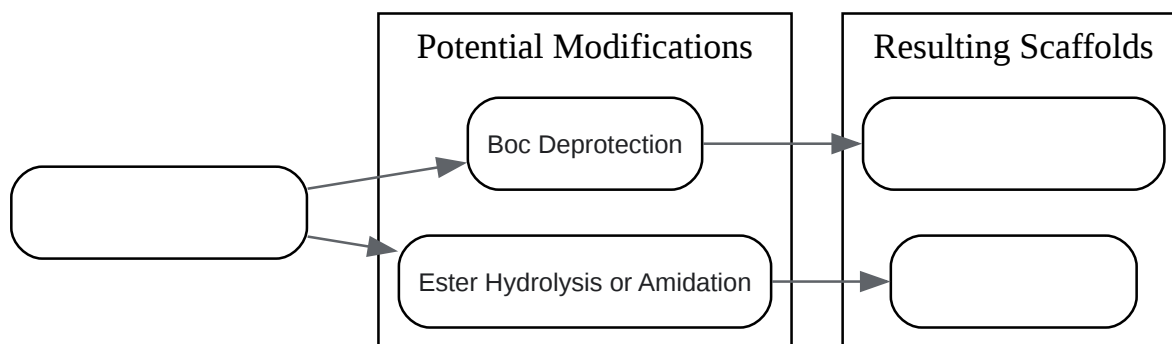


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Caption: Synthesis workflow for 1-Boc-pyroglutamic acid ethyl ester.

Role as a Synthetic Intermediate

This diagram illustrates the logical relationship of **1-Boc-DL-pyroglutamic acid ethyl ester** as a versatile intermediate for further chemical synthesis.



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Caption: Synthetic utility of **1-Boc-DL-pyroglutamic acid ethyl ester**.

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